

# An In-depth Technical Guide to the Physical Properties of Cinchomeronic Esters

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## Compound of Interest

Compound Name: *Diethyl pyridine-3,4-dicarboxylate*

Cat. No.: *B155637*

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This technical guide provides a comprehensive overview of the core physical properties of cinchomeronic acid and its corresponding esters, with a primary focus on the diethyl and dimethyl esters. Cinchomeronic acid, also known as pyridine-3,4-dicarboxylic acid, and its derivatives are important intermediates in the synthesis of various pharmaceutical compounds and functional materials. A thorough understanding of their physical properties is crucial for their application in drug design, formulation, and materials science.

## Core Physical Properties

The physical characteristics of cinchomeronic acid and its esters are fundamental to their handling, processing, and behavior in various chemical and biological systems. The following tables summarize the key physical properties for cinchomeronic acid, diethyl cinchomeronate, and dimethyl cinchomeronate, compiled from various sources.

## Data Presentation

Table 1: Physical Properties of Cinchomeronic Acid (Pyridine-3,4-dicarboxylic Acid)

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	167.12 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to slightly beige crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	256 °C (decomposes)	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	528.8 °C at 760 mmHg	<a href="#">[1]</a>
Density	~1.6 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Sparingly soluble in hot alcohol, ether, and benzene. Insoluble in chloroform.	<a href="#">[3]</a>

Table 2: Physical Properties of Diethyl Cinchomeronate (**Diethyl Pyridine-3,4-dicarboxylate**)

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>4</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	223.23 g/mol	<a href="#">[5]</a>
Appearance	Liquid	<a href="#">[5]</a>
Boiling Point	172 °C at 21 mmHg	<a href="#">[5]</a>
Density	1.145 g/mL at 25 °C	<a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.496	<a href="#">[5]</a>
logP (Octanol/Water Partition Coefficient)	1.435 (Calculated)	<a href="#">[7]</a>
Water Solubility (log <sub>10</sub> WS in mol/L)	-2.56 (Calculated)	<a href="#">[7]</a>

Table 3: Physical Properties of Dimethyl Cinchomeronate (Dimethyl Pyridine-3,4-dicarboxylate)

Property	Value	Source
Molecular Formula	<chem>C9H9NO4</chem>	<a href="#">[8]</a>
Molecular Weight	195.17 g/mol	<a href="#">[3]</a> <a href="#">[8]</a>
Appearance	Crystals	<a href="#">[3]</a>
Melting Point	141 °C	<a href="#">[3]</a>
Boiling Point	244.7 °C at 760 mmHg	<a href="#">[9]</a>
Density	1.231 g/cm³	<a href="#">[9]</a>

## Experimental Protocols

The determination of the physical properties outlined above requires precise and standardized experimental procedures. Below are detailed methodologies for key experiments.

### Melting Point Determination (for solid compounds like Cinchomeronic Acid and Dimethyl Cinchomeronate)

**Objective:** To determine the temperature range over which the solid compound transitions to a liquid.

#### Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

#### Procedure:

- Sample Preparation: A small amount of the crystalline sample is finely ground using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the material into the sealed end.
- Apparatus Setup:
  - Thiele Tube: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. The assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
  - Digital Apparatus: The capillary tube is inserted into the heating block of the digital melting point apparatus.
- Heating: The apparatus is heated gently and steadily. The heating rate should be slow (1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. A pure compound will typically have a sharp melting range of 1-2 °C.

## Boiling Point Determination (for liquid compounds like Diethyl Cinchomeronate)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or a small-scale distillation apparatus
- Small test tube or fusion tube
- Capillary tube (sealed at one end)

- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure (Siwoloboff's Method):

- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube containing the liquid.
- Apparatus Setup: The test tube is attached to a thermometer and placed in a heating bath (e.g., a Thiele tube filled with oil).
- Heating: The heating bath is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and escape as bubbles.
- Observation: Continue heating until a steady stream of bubbles emerges from the capillary tube. At this point, remove the heat and allow the apparatus to cool slowly.
- Recording: The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.

## Density Determination (for liquid compounds)

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Thermometer
- Constant temperature water bath

Procedure:

- Pycnometer Calibration: The clean, dry pycnometer is weighed empty on an analytical balance.
- Filling: The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- Equilibration: The filled pycnometer is placed in a constant temperature water bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium.
- Weighing: The pycnometer is removed from the bath, dried thoroughly, and weighed.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Refractive Index Determination (for liquid compounds)

Objective: To measure the extent to which light is bent when it passes through the liquid.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Lint-free tissue

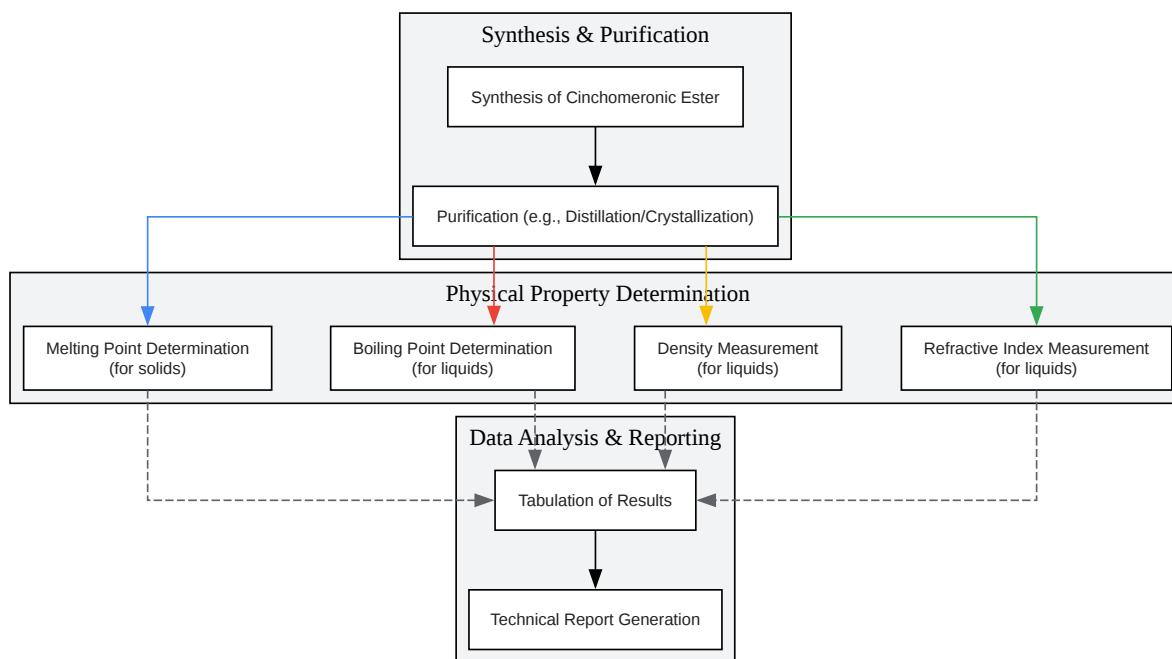
Procedure:

- Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- Temperature Control: The prisms of the refractometer are connected to a constant temperature water bath set to the desired temperature (e.g., 20 °C).

- Sample Application: A few drops of the liquid sample are placed on the surface of the lower prism using a clean dropper.
- Measurement: The prisms are closed, and the light source is adjusted. The eyepiece is used to bring the dividing line between the light and dark fields into sharp focus. The compensator is adjusted to eliminate any color fringes.
- Reading: The refractive index is read directly from the instrument's scale.

## Mandatory Visualization

The following diagram illustrates a generalized experimental workflow for the determination of the physical properties of a cinchomeronic ester.



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Caption: Experimental workflow for physical property determination of cinchomeronic esters.

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